

# cross-resistance patterns between spiromesifen and other insecticides

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## Compound Focus: Spiromesifen

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## Cross-Resistance Patterns of Spiromesifen

Pest Species	Observed Cross-Resistance	Absence of Cross-Resistance (or low levels)	Key Findings
<b>Whitefly</b> ( <i>Bemisia tabaci</i> )	Spirotetramat (130-fold RR) [1]	Not tested in the study, but the selected strain lacked cross-resistance to other, unspecified insecticides [1]	High resistance to spiromesifen (>10,000-fold RR) can confer cross-resistance to spirotetramat, but at a lower level [1].
<b>Citrus Red Mite</b> ( <i>Panonychus citri</i> )	Spirodiclofen, Spirotetramat [2]	Hexythiazox, Clofentezine, Fenpyroximate, Etoxazole, Bifenazate, Abamectin, Pyridaben [2]	A lab-generated strain with high resistance to spirotetramat (1,668-fold RR) showed clear cross-resistance to other ketoenols in both eggs and larvae [2].
<b>Two-Spotted Spider Mite</b> ( <i>Tetranychus urticae</i> )	Spirodiclofen [3] [4]	Not specified in the provided studies	Metabolic resistance mechanisms (P450s) can confer cross-resistance within the ketoenol class [3]. A specific mutation (F1656L) in the ACCase target site

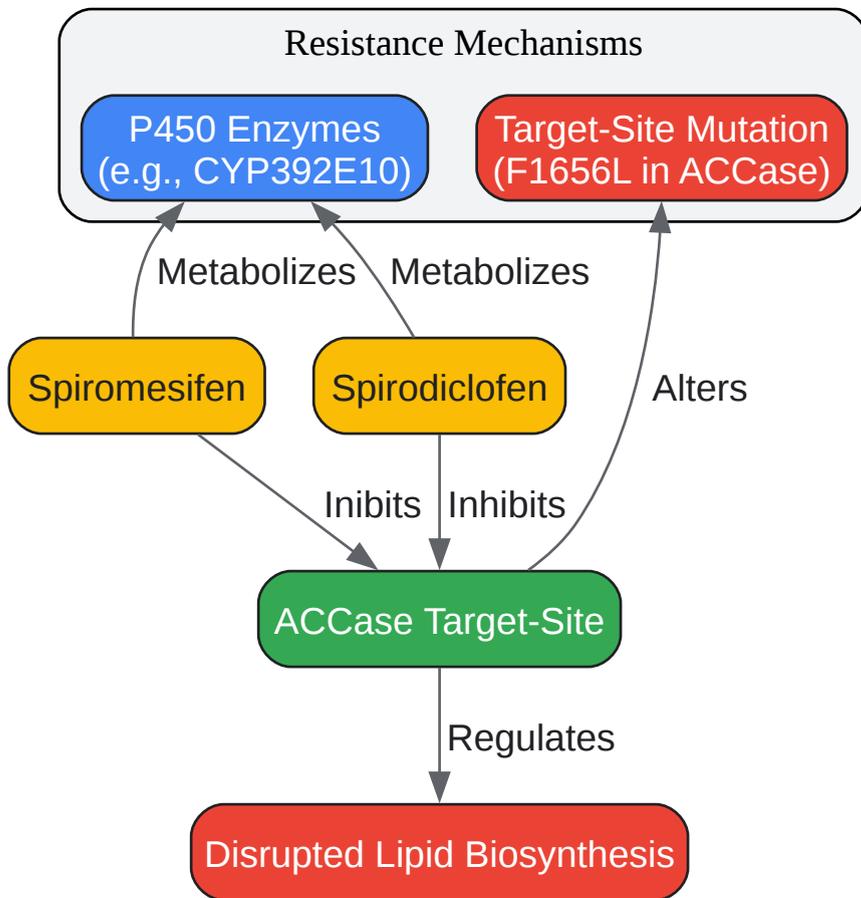
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			is also suspected to cause cross-resistance [3].
<b>Yellow Fever Mosquito</b> ( <i>Aedes aegypti</i> )	Not tested for other ketoenols	Temephos (an organophosphate) [5]	A study on repurposing spiromesifen for mosquito control found no resistance in temephos-resistant populations, suggesting no cross-resistance with this neurotoxic insecticide [5].

## Molecular Mechanisms of Resistance and Cross-Resistance

The cross-resistance between **spiromesifen** and other ketoenols is primarily due to their shared mode of action and similar metabolic resistance pathways.

- **Shared Target Site:** **Spiromesifen**, spirotetramat, and spirotetramat all belong to the ketoenol class (IRAC Group 23) and inhibit **acetyl-CoA carboxylase (ACCase)**, a key enzyme in lipid biosynthesis [3] [4]. This shared target is the fundamental reason for the observed cross-resistance.
- **Target-Site Resistance:** An amino acid substitution (**F1656L**) in the carboxyltransferase (CT) domain of ACCase has been identified in **spiromesifen**-resistant *Tetranychus urticae* populations. This mutation is predicted to interfere with the binding of ketoenol insecticides [3].
- **Metabolic Resistance:** The overexpression of detoxification enzymes, particularly **cytochrome P450 monooxygenases (P450s)**, is a key mechanism. The specific P450 **CYP392E10** has been functionally characterized to metabolize both **spiromesifen** and spirotetramat [3].

The following diagram illustrates how these mechanisms operate at the cellular level.



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This diagram shows the shared target site (ACCCase) of ketoenol insecticides and the two primary resistance mechanisms that can lead to cross-resistance: metabolic detoxification by P450 enzymes and a target-site mutation that prevents the insecticide from binding effectively [3].

## Detailed Experimental Data & Protocols

For researchers looking to replicate or understand these findings, here is a summary of key experimental details from the cited studies.

Study Focus	Bioassay Method	Synergist Assays	Molecular Techniques
Whitefly Resistance	Leaf-dip bioassay [1].	Piperonyl butoxide (PBO), diethyl maleate (DEM), and	Not detailed in the abstract.

Study Focus	Bioassay Method	Synergist Assays	Molecular Techniques
Monitoring [1]		S,S,S-tributyl phosphorotrithioate (DEF) used; no significant synergism observed [1].	
Spider Mite Resistance Mechanisms [3] [4]	Spray tower application on leaf discs (Potter spray tower) [4].	Pre-treatment with PBO (P450 inhibitor) and DEF (esterase inhibitor) to probe metabolic resistance [4].	RNA-sequencing, qPCR for gene expression (e.g., CYP392E10, CCE04) [3].
Citrus Red Mite Genetics [2]	Detached leaf method on water-saturated sponge; Potter spray tower for precise application [2].	Not explicitly mentioned.	Reciprocal crossing experiments and genetic analysis (e.g., backcrossing F1 progeny) to determine dominance and number of genes involved [2].

## Implications for Resistance Management (IRM)

The evidence suggests several critical points for designing sustainable IRM strategies:

- **Avoid Rotating Within Ketoenols:** Due to the high risk of cross-resistance, **spiromesifen**, spirodiclofen, and spirotetramat **should not be used in alternation** with each other [2].
- **Utilize Unrelated Modes of Action:** Rotate **spiromesifen** with insecticides from different IRAC groups, such as **mitochondrial electron transport inhibitors (METI-I, Group 21)** or **growth regulators (Group 10)**, to which no cross-resistance has been observed [2].
- **Explore Synergistic Combinations:** Research indicates that combining **spiromesifen** with **entomopathogenic fungi** (e.g., *Beauveria bassiana*) can, under specific concentration ratios, lead to synergistic effects, improving control and potentially mitigating resistance development [6].

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